

Personal protective equipment for handling 2-Bromo-3-hydroxybenzonitrile

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Compound of Interest

Compound Name: 2-Bromo-3-hydroxybenzonitrile

Cat. No.: B1289251

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Essential Safety and Handling Guide for 2-Bromo-3-hydroxybenzonitrile

This guide provides comprehensive safety and logistical information for researchers, scientists, and drug development professionals handling **2-Bromo-3-hydroxybenzonitrile**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Chemical and Physical Properties

A summary of the key properties of **2-Bromo-3-hydroxybenzonitrile** is provided below.

Property	Value	Source
Molecular Formula	C ₇ H ₄ BrNO	[1] [2]
Molecular Weight	198.02 g/mol	[1] [2]
CAS Number	693232-06-3	[1] [2]
Appearance	Solid	[3]
Storage Temperature	4°C	[1]

Hazard Identification and GHS Classification

2-Bromo-3-hydroxybenzonitrile is classified as a hazardous substance. The primary hazards are summarized below.

Hazard Class	Category	Hazard Statement	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Warning
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	Warning
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Warning
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	Warning
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	Warning
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Warning

Source:[2][3][4][5][6]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.

PPE Category	Item	Specification	Source
Eye and Face Protection	Safety Goggles	Chemical splash goggles compliant with OSHA's 29 CFR 1910.133 or European Standard EN166 should be worn. [5]	[5] [7]
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are suitable for incidental contact. For prolonged handling, neoprene or other resistant materials are recommended. [7]	[7] [8] [9]
Body Protection	Laboratory Coat	A flame-resistant lab coat that can be removed quickly is required. [7]	[7]
Respiratory Protection	Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if ventilation is inadequate or if there is a risk of inhalation. [5] [7]	[5] [7]

Operational and Disposal Plans

A strict operational protocol is essential to minimize exposure risks and ensure a safe laboratory environment.

Engineering Controls

Always handle **2-Bromo-3-hydroxybenzonitrile** in a well-ventilated area. A laboratory chemical fume hood is required for all procedures involving this compound to minimize the inhalation of dust or vapors.^{[7][8]} Ensure that an eyewash station and a safety shower are readily accessible before starting any work.^{[7][10]}

Step-by-Step Handling Protocol

- Preparation: Before handling, inspect all PPE for integrity and wear it correctly.^[7] Ensure that spill cleanup materials are readily available.^[10]
- Handling: Avoid direct contact with skin, eyes, and clothing.^{[5][11]} Prevent the formation of dust and aerosols.^{[11][12]} Do not eat, drink, or smoke in the handling area.^{[8][11]}
- Weighing: If weighing the solid, perform this task within a fume hood or a ventilated balance enclosure to prevent dust inhalation.^[10]
- Personal Hygiene: Wash hands and any exposed skin thoroughly with soap and water after handling.^{[5][8][10]}

First Aid Measures

Immediate and appropriate action is critical in the event of exposure.

Exposure Route	First Aid Procedure	Source
Inhalation	<p>Move the exposed person to fresh air at once.[13] If breathing has stopped, perform artificial respiration.[5]</p> <p>[13] If breathing is difficult, trained personnel may administer oxygen.[13] Call a POISON CENTER or doctor immediately.[5][8]</p>	[5][8][13]
Skin Contact	<p>Immediately remove all contaminated clothing.[4][8]</p> <p>Flush the contaminated skin with plenty of soap and water for at least 15 minutes.[5][13] If skin irritation persists, seek medical attention.[5][13]</p>	[4][5][8][13]
Eye Contact	<p>Immediately wash the eyes with large amounts of water for at least 15 minutes, occasionally lifting the lower and upper eyelids.[5][13]</p> <p>Remove contact lenses if present and easy to do.[5][6]</p> <p>Get medical attention immediately.[5][13]</p>	[5][6][13]
Ingestion	<p>If swallowed, rinse the mouth with water.[8] Immediately call a POISON CENTER or doctor.</p>	[8][13]

Spill Response

In the event of a chemical spill, alert personnel in the immediate area. For minor spills, small quantities can be treated with sodium thiosulfate before being absorbed with an inert material.

[14] Carefully collect the absorbed material into a labeled hazardous waste container.[14]

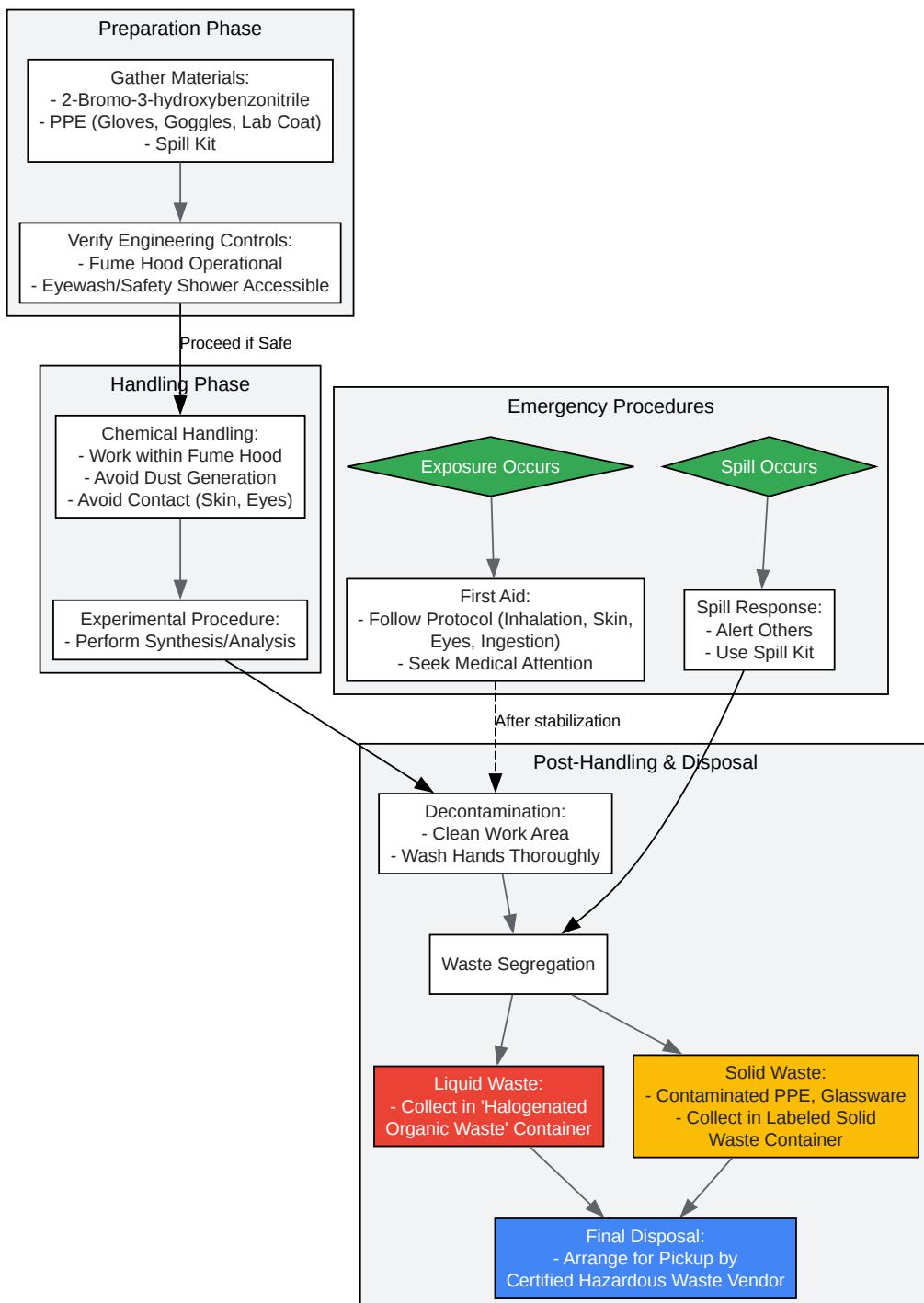
Disposal Plan

Proper disposal of **2-Bromo-3-hydroxybenzonitrile** and associated waste is crucial to prevent environmental contamination.[14]

- Chemical Waste: All waste containing **2-Bromo-3-hydroxybenzonitrile** must be treated as hazardous waste.[10][14] It should be collected in a dedicated container labeled "Halogenated Organic Waste." [14] Do not mix with non-halogenated organic waste.[14]
- Contaminated Materials: Any lab supplies, such as gloves, filter paper, and silica gel, that come into contact with the compound must be collected in a designated solid hazardous waste container.[14]
- Disposal Method: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[4][5][8] Incineration at a licensed hazardous waste facility equipped with appropriate emission controls is a suitable disposal method for bromine-containing waste.[15]

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling and disposal of **2-Bromo-3-hydroxybenzonitrile**.



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Caption: Workflow for safe handling and disposal of **2-Bromo-3-hydroxybenzonitrile**.

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